

# comparison of [BMIM]Cl with other ionic liquids for CO<sub>2</sub> capture

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium chloride*

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An Objective Comparison of [BMIM]Cl and Other Ionic Liquids for Carbon Dioxide Capture

## Introduction

Ionic liquids (ILs) have emerged as promising solvents for CO<sub>2</sub> capture due to their unique properties, including negligible vapor pressure, high thermal stability, and tunable structures.[1] [2] Among the vast array of available ILs, **1-butyl-3-methylimidazolium chloride**, [BMIM]Cl, is a foundational, widely studied example. However, its practical application for CO<sub>2</sub> capture is often limited by factors such as high viscosity and relatively low CO<sub>2</sub> solubility compared to other task-specific ILs.[2][3] This guide provides an objective comparison of [BMIM]Cl with other common imidazolium-based ionic liquids, supported by experimental data, to assist researchers in selecting appropriate solvents for carbon capture applications.

## Performance Comparison of Ionic Liquids

The efficacy of an ionic liquid for CO<sub>2</sub> capture is determined by several key performance indicators, including CO<sub>2</sub> absorption capacity, viscosity, and the energy required for regeneration.

## CO<sub>2</sub> Absorption Capacity and Solubility

The interaction between CO<sub>2</sub> and an ionic liquid is predominantly influenced by the anion.[4][5] CO<sub>2</sub> acts as a Lewis acid and interacts with the anion, which serves as a Lewis base.[4]

Consequently, the choice of anion has a significant impact on CO<sub>2</sub> solubility. While [BMIM]Cl engages in physical absorption of CO<sub>2</sub>, its capacity is generally lower than that of ILs with fluorinated or acetate-based anions.[3][5] For instance, ILs with fluorinated anions like bis(trifluoromethylsulfonyl)imide ([Tf<sub>2</sub>N]) exhibit significantly higher CO<sub>2</sub> solubility.[5] Acetate-based ILs, such as [BMIM][Ac], can exhibit even greater absorption capacity through a chemical complexation mechanism, although this leads to higher regeneration energy costs.[5]

Table 1: Comparison of CO<sub>2</sub> Solubility in [BMIM]Cl and Other Imidazolium-Based Ionic Liquids

Ionic Liquid	Cation	Anion	CO <sub>2</sub> Solubility (mole fraction)	Temperature (K)	Pressure (MPa)	Reference
[BMIM]Cl	[BMIM]	Chloride ([Cl])	~0.02 (at 5 MPa)	353	5.0	[6]
[BMIM][BF <sub>4</sub> ]	[BMIM]	Tetrafluoroborate ([BF <sub>4</sub> ])	~0.25	333.15	~1.0	[5]
[BMIM][PF <sub>6</sub> ]	[BMIM]	Hexafluorophosphate ([PF <sub>6</sub> ])	~0.45	333.15	~2.0	[5]
[BMIM][Tf <sub>2</sub> N]	[BMIM]	Bis(trifluoromethylsulfonyl)imide ([Tf <sub>2</sub> N])	~0.65	333.15	~3.0	[5]

| [BMIM][Ac] | [BMIM] | Acetate ([Ac]) | ~0.5 (1:2 stoichiometry) | 313.15 | ~0.1 |[5] |

Note: Data is collated from various sources and experimental conditions may vary. The values for fluorinated ILs are estimated from graphical data in the cited reference.

## Viscosity

A significant drawback of many ionic liquids, including [BMIM]Cl, is their high viscosity, which impedes mass transfer and requires more energy for pumping and mixing in an industrial setting.[2] Mixing ILs with other solvents, such as amines or glycols, has been explored as a strategy to reduce viscosity.[7][8] The viscosity of an IL is influenced by both the cation and anion. For instance, increasing the alkyl chain length on the cation generally leads to an increase in viscosity.[1]

Table 2: Comparison of Viscosity for Various Ionic Liquids

Ionic Liquid	Viscosity (cP) at 25°C (298.15 K)	Reference
[EMIM][BF4]	21.6 ± 6.2	[8]
[BMIM][BF4]	73.0 ± 8.5	[8]
[BMIM][DMP]	409.88 (at 303.15 K)	[9]

| [EMIM][2-CNpyr] | 75.3 ± 2.1 | [8] |

Note: A specific viscosity value for [BMIM]Cl at this temperature was not available in the search results, but imidazolium chlorides are known to be highly viscous, often existing as solids at room temperature.

## Regeneration Efficiency

An ideal solvent for CO<sub>2</sub> capture must be easily regenerated to minimize operational costs. For ILs that rely on physical absorption, regeneration can be achieved by increasing the temperature or reducing the pressure (vacuum swing), which releases the captured CO<sub>2</sub>. [10] This process is generally less energy-intensive than the regeneration of chemical absorbents. For ILs like [BMIM][Ac] that bind CO<sub>2</sub> chemically, the enthalpy of reaction is higher, thus requiring more energy for regeneration compared to physical solvents. [5] However, this regeneration energy is still typically lower than that required for conventional aqueous amine solutions like monoethanolamine (MEA). [5]

## Experimental Protocols

The data presented above are typically acquired through standardized experimental setups. The following are common methodologies for evaluating CO<sub>2</sub> capture performance in ionic liquids.

## Gravimetric Method (Magnetic Suspension Balance)

This technique is used to measure the solubility of a gas in a liquid by precisely measuring the mass change of the solvent as it absorbs the gas.

- **Sample Preparation:** A known mass of the ionic liquid is placed in a sample basket within a high-pressure chamber. The IL is typically degassed under vacuum to remove any absorbed water or other gases.
- **Pressurization:** The chamber is pressurized with pure CO<sub>2</sub> to the desired experimental pressure.
- **Equilibrium:** The system is maintained at a constant temperature and pressure, allowing the IL to become saturated with CO<sub>2</sub>. The mass of the sample is continuously monitored by a magnetic suspension balance, which decouples the balance mechanism from the high-pressure environment.
- **Measurement:** The final, stable mass reading indicates the amount of CO<sub>2</sub> absorbed by the IL. The mole fraction or weight percentage of CO<sub>2</sub> can then be calculated. This procedure is repeated at various pressures and temperatures to generate solubility isotherms.[\[6\]](#)

## Pressure Drop Method

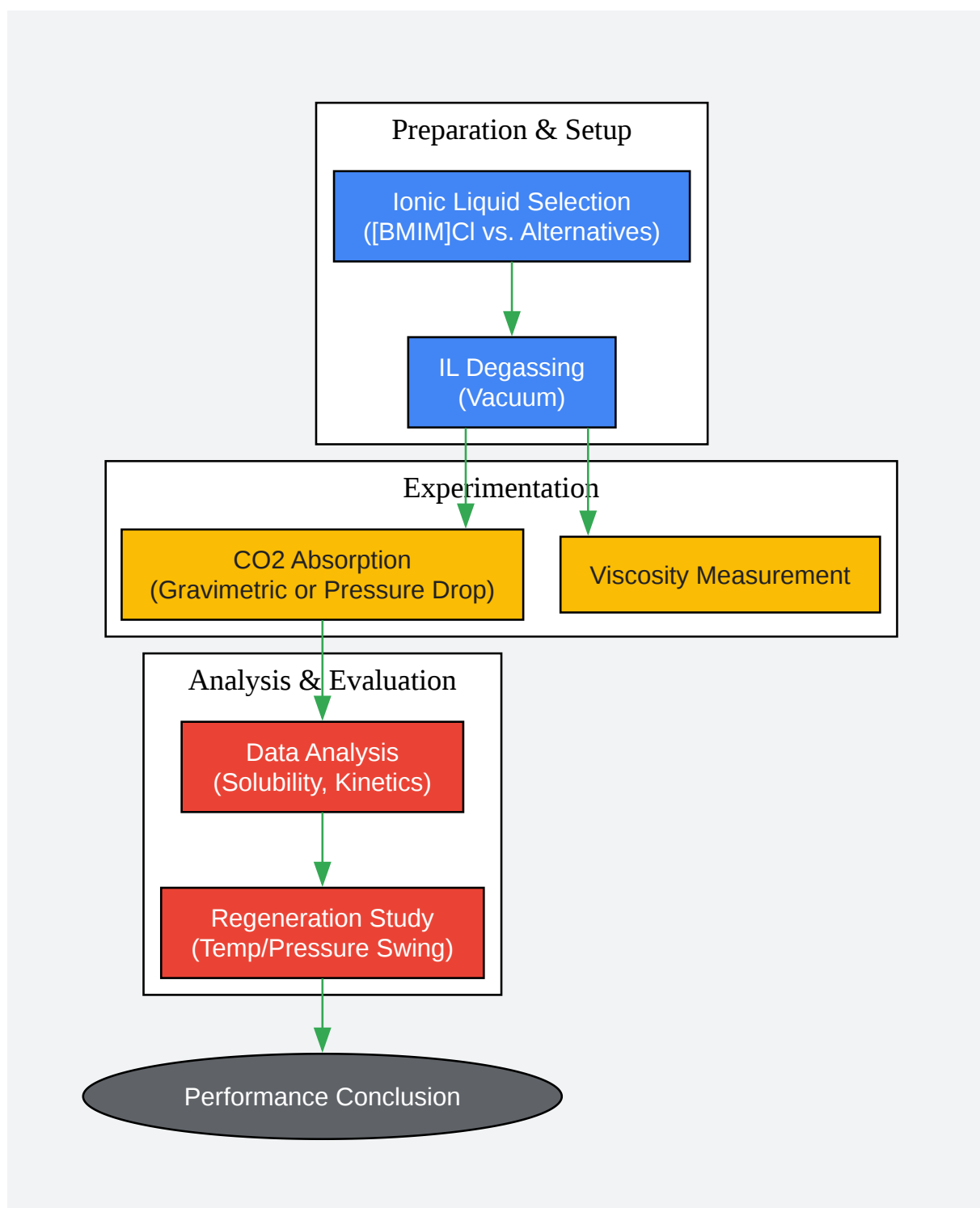
This volumetric method determines gas solubility by measuring the decrease in pressure in a system of known volume as the gas dissolves into the liquid.[\[10\]](#)

- **System Setup:** The apparatus consists of a gas reservoir of a known volume connected to a high-pressure equilibrium cell containing a known amount of the ionic liquid. Both are maintained at a constant temperature.[\[10\]](#)
- **Initial State:** The gas reservoir is filled with CO<sub>2</sub> to a high, known pressure. The equilibrium cell is typically under vacuum.

- **Gas Expansion:** A valve is opened, allowing CO<sub>2</sub> to expand from the reservoir into the equilibrium cell. The mixture is agitated or stirred to facilitate absorption and ensure equilibrium is reached.
- **Final State:** Once the pressure in the system stabilizes, the final pressure is recorded.
- **Calculation:** The amount of CO<sub>2</sub> that has been absorbed by the ionic liquid is calculated based on the initial and final pressures, the volumes of the reservoir and the cell, and the temperature, using an appropriate equation of state (e.g., Peng-Robinson).<sup>[9]</sup>

## Visualization of CO<sub>2</sub> Capture Workflow

The following diagram illustrates a typical workflow for the evaluation of an ionic liquid as a potential solvent for CO<sub>2</sub> capture.



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Caption: Workflow for evaluating ionic liquids for CO<sub>2</sub> capture.

## Conclusion

[BMIM]Cl serves as a fundamental reference compound in the study of ionic liquids for CO<sub>2</sub> capture. However, experimental data consistently demonstrates that it is outperformed by other imidazolium-based ILs, particularly those with fluorinated or functionalized anions. Anions like [Tf<sub>2</sub>N] offer superior physical absorption capacity, while anions such as [Ac] provide very high capacity via chemical reaction, albeit with a higher energy penalty for regeneration.[5] Furthermore, the high viscosity of many simple ILs like [BMIM]Cl remains a significant challenge for industrial scale-up.[2] Future research and application will likely focus on task-specific ILs or IL-hybrid systems designed to optimize CO<sub>2</sub> solubility while minimizing viscosity and regeneration costs.

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- To cite this document: BenchChem. [comparison of [BMIM]Cl with other ionic liquids for CO<sub>2</sub> capture]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1224170#comparison-of-bmim-cl-with-other-ionic-liquids-for-co2-capture>]

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